

Comparative Analysis of Methyl-Dodovisate A: A Potent Diterpenoid from Dodonaea viscosa

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Compound of Interest

Compound Name: Methyl-Dodovisate A

Cat. No.: B1181257

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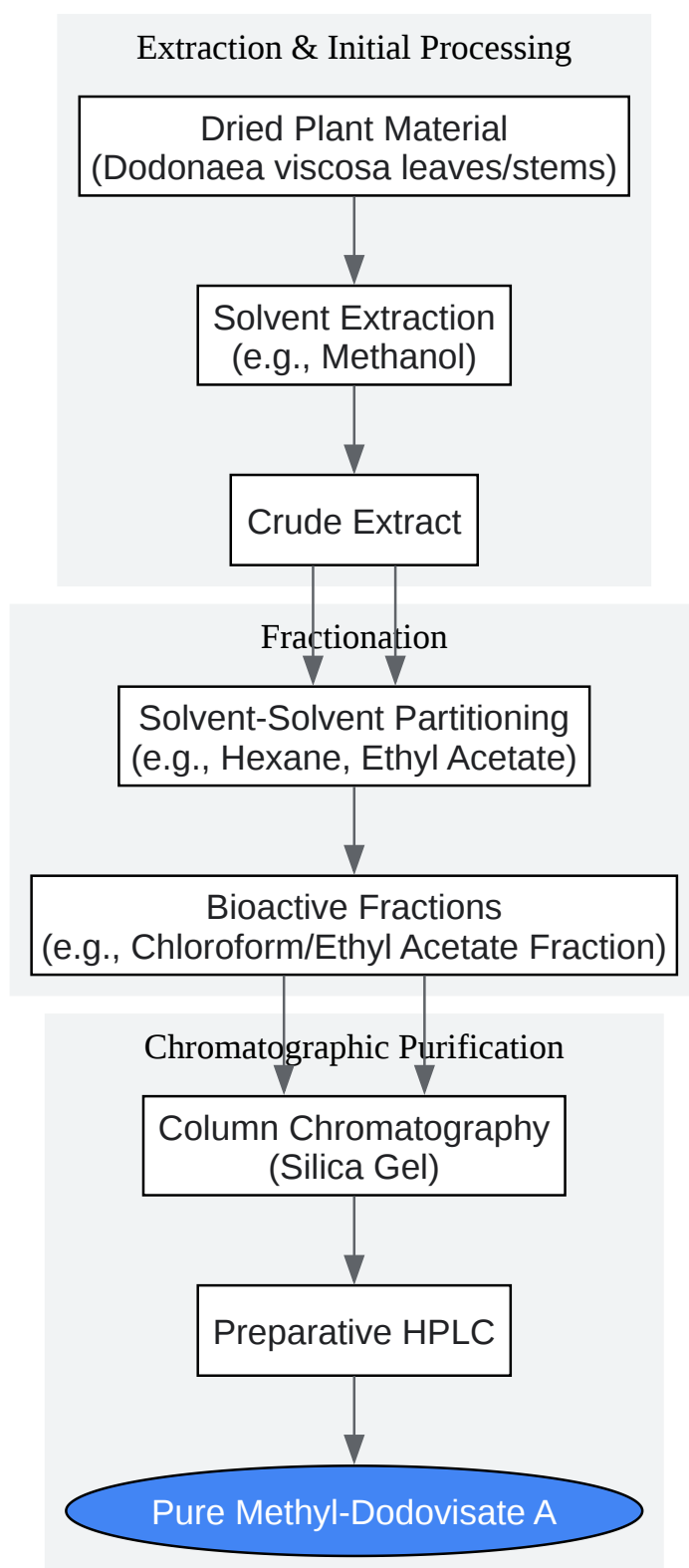
A detailed examination of the isolation, bioactivity, and comparative efficacy of **Methyl-Dodovisate A**, a promising natural compound for further therapeutic development.

Methyl-Dodovisate A, a modified clerodane diterpenoid, has been identified as a significant bioactive compound, primarily isolated from the plant *Dodonaea viscosa* (L.) Jacq.[1][2] This plant is used extensively in traditional medicine, prompting scientific investigation into its chemical constituents and pharmacological properties.[2] This guide provides a comparative analysis of **Methyl-Dodovisate A**, focusing on its source, isolation, and cytotoxic activity against various cancer cell lines, benchmarked against other compounds.

Isolation and Sourcing

Methyl-Dodovisate A is a key diterpenoid found in *Dodonaea viscosa*, a plant species with a global distribution.[2] It is typically extracted from the leaves or stems of the plant.[2][3] While *D. viscosa* is the principal source, the yield and profile of co-isolated compounds can vary. For instance, investigations of *D. viscosa* from Reunion Island revealed that diterpenes, including **Methyl-Dodovisate A** and a new isomer, Methyl-iso-dodovisate A, constituted over 50% of the essential oil's chemical composition.[2]

The isolation process is crucial for obtaining pure **Methyl-Dodovisate A** for research and bioassays. A general workflow for its isolation is outlined below.



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References

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